

# O-(cyclopropylmethyl)hydroxylamine Hydrochloride: A Technical Guide

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## Compound of Interest

O-

Compound Name: (cyclopropylmethyl)hydroxylamine  
Hydrochloride

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## Introduction

**O-(cyclopropylmethyl)hydroxylamine hydrochloride** is a versatile chemical reagent with significant applications in organic synthesis and the development of bioconjugates. Its unique structural features, combining a cyclopropylmethyl group with a hydroxylamine moiety, make it a valuable building block for creating complex molecules with tailored properties. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and key applications, with a focus on experimental details and data.

## Chemical and Physical Properties

**O-(cyclopropylmethyl)hydroxylamine hydrochloride** is a white to off-white solid. Its fundamental properties are summarized in the table below, compiled from various sources.

Property	Value	Source
CAS Number	74124-04-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>4</sub> H <sub>10</sub> ClNO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	123.58 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	O- (cyclopropylmethyl)hydroxylam ine;hydrochloride	<a href="#">[1]</a>
Synonyms	Cyclopropylmethoxyamine hydrochloride, Cyclopropylmethoxylamine hydrochloride	<a href="#">[3]</a>
Melting Point	170-172 °C	<a href="#">[4]</a>
Solubility	Information not available	
Purity	Typically ≥97% (commercial sources)	<a href="#">[2]</a>

## Synthesis

A detailed, gram-scale synthetic protocol for the closely related O-cyclopropyl hydroxylamine hydrochloride has been reported and is adaptable for the synthesis of **O-(cyclopropylmethyl)hydroxylamine hydrochloride**. The general approach involves the formation of a protected hydroxylamine derivative, followed by deprotection and salt formation.

## Experimental Protocol: Synthesis of a Related O-alkyl Hydroxylamine Hydrochloride

The following procedure is adapted from a reported synthesis of a similar compound and can serve as a starting point for the synthesis of **O-(cyclopropylmethyl)hydroxylamine hydrochloride**.[\[5\]](#)[\[6\]](#)

Step 1: Synthesis of N-(cyclopropylmethoxy)phthalimide

A solution of N-hydroxyphthalimide (1 equivalent) in a suitable solvent such as dimethylformamide (DMF) is treated with a base like potassium carbonate (1.5 equivalents). To this mixture, (bromomethyl)cyclopropane (1.2 equivalents) is added, and the reaction is stirred at room temperature until completion (monitored by TLC). The reaction mixture is then poured into water, and the resulting precipitate is filtered, washed with water, and dried to afford N-(cyclopropylmethoxy)phthalimide.

#### Step 2: Deprotection and formation of **O-(cyclopropylmethyl)hydroxylamine hydrochloride**

The N-(cyclopropylmethoxy)phthalimide (1 equivalent) is dissolved in a suitable solvent like ethanol. Hydrazine hydrate (2-3 equivalents) is added, and the mixture is heated to reflux. After cooling, the precipitated phthalhydrazide is filtered off. The filtrate is then acidified with hydrochloric acid (in a solvent like ether or isopropanol) to precipitate the desired **O-(cyclopropylmethyl)hydroxylamine hydrochloride**. The product is collected by filtration, washed with a cold solvent, and dried under vacuum.

A reported synthesis of a similar O-cyclopropyl hydroxylamine hydrochloride yielded the final product in good yields (e.g., 78% isolated yield for a ring-substituted derivative).<sup>[5][6]</sup> Purity is typically assessed by NMR and mass spectrometry.

## Applications in Organic Synthesis

The primary utility of **O-(cyclopropylmethyl)hydroxylamine hydrochloride** lies in its ability to form stable oxime bonds with aldehydes and ketones. This reactivity is widely exploited in various fields, particularly in bioconjugation and medicinal chemistry.

## Oxime Ligation for Bioconjugation

Oxime ligation is a powerful tool for the chemoselective coupling of molecules in a biological environment. The reaction of O-(cyclopropylmethyl)hydroxylamine with an aldehyde or ketone-functionalized biomolecule (such as a protein, peptide, or carbohydrate) results in the formation of a stable oxime linkage. This reaction is bioorthogonal, meaning it proceeds efficiently under physiological conditions without interfering with native biological processes.<sup>[7]</sup>

The reaction kinetics can be enhanced by the use of catalysts such as aniline or its derivatives. <sup>[8][9]</sup> The stability of the resulting oxime bond is a key advantage over other linkages like hydrazones.

## Use as a Linker in Antibody-Drug Conjugates (ADCs)

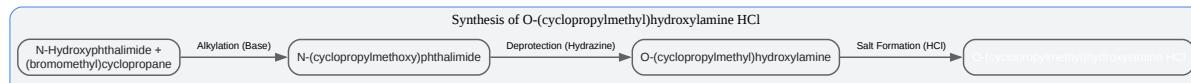
**O-(cyclopropylmethyl)hydroxylamine hydrochloride** can be used as a component of linkers in the construction of antibody-drug conjugates (ADCs).<sup>[10][11]</sup> In this context, the hydroxylamine moiety can be used to attach a cytotoxic payload to a linker scaffold, which is then conjugated to a monoclonal antibody. The properties of the linker are crucial for the stability and efficacy of the ADC.<sup>[10][11]</sup> While specific data on ADCs incorporating this exact linker is not readily available, hydroxylamine-based linkers are a subject of interest in the field.<sup>[12]</sup>

## Signaling Pathways and Biological Activity

As a synthetic building block, **O-(cyclopropylmethyl)hydroxylamine hydrochloride** does not have a direct, well-characterized biological activity or a known interaction with specific signaling pathways. Its relevance in a biological context is primarily through its incorporation into larger, biologically active molecules via the synthetic applications described above.

## Visualizations

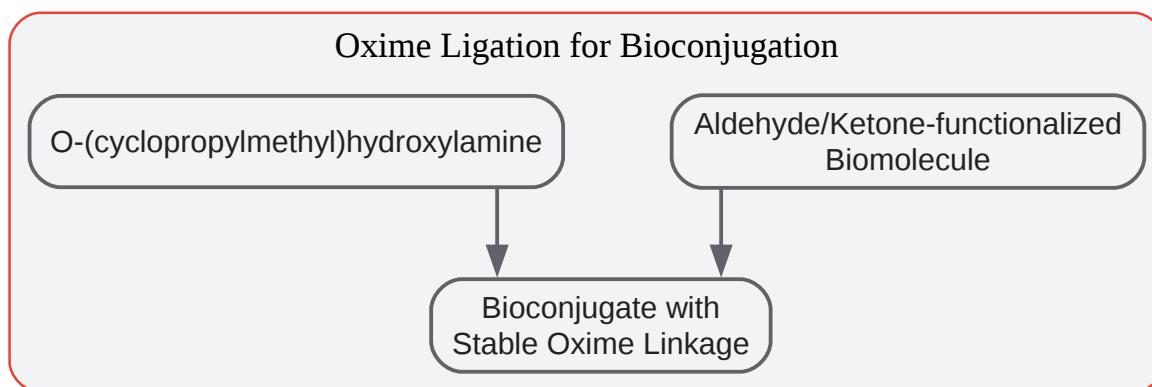
### Synthesis Workflow



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Caption: General workflow for the synthesis of **O-(cyclopropylmethyl)hydroxylamine hydrochloride**.

## Oxime Ligation Reaction



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Caption: Schematic of the oxime ligation reaction using O-(cyclopropylmethyl)hydroxylamine.

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- To cite this document: BenchChem. [O-(cyclopropylmethyl)hydroxylamine Hydrochloride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b020476#o-cyclopropylmethyl-hydroxylamine-hydrochloride-literature-review>]

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